

Application Note: Crystal Structure Analysis of 2,3-Dibromobutenedioic Acid

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Compound of Interest

Compound Name: 2,3-Dibromobutenedioic acid

CAS No.: 149230-81-9

Cat. No.: B1637808

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Introduction & Significance

2,3-Dibromobutenedioic acid represents a critical scaffold in the study of halogen bonding (XB) and crystal engineering. The presence of two electron-withdrawing bromine atoms adjacent to carboxylic acid groups creates a highly polarized system.

- Halogen Bonding: The bromine atoms act as strong XB donors (σ-hole interactions) capable of forming directional contacts with oxygen or nitrogen acceptors.
- Isomeric Structural Diversity:
 - Trans (Fumaric): Forms extensive intermolecular hydrogen-bonded sheets or ribbons.
 - Cis (Maleic): Often stabilized by a strong intramolecular O-H...O hydrogen bond, reducing its capacity for intermolecular networking and increasing its solubility/volatility relative to the trans-isomer.

Experimental Protocol

Phase 1: Crystallization & Sample Preparation

Objective: Obtain single crystals suitable for X-ray diffraction (approx. 0.1 – 0.3 mm).

Challenges:

- Dehydration: The cis-isomer (maleic) can dehydrate to 2,3-dibromomaleic anhydride upon heating or in desiccating environments.
- Isomerization: Exposure to UV light or radical initiators can induce cis-to-trans isomerization.

Protocol:

- Solvent Selection:
 - Trans-isomer: High solubility in polar protic solvents. Use Slow Evaporation from Methanol/Water (1:1) or Acetone.
 - Cis-isomer: Use Vapor Diffusion. Dissolve in minimal THF or Ethyl Acetate; diffuse Pentane or Hexane into the solution at 4°C to avoid dehydration.
- Crystal Screening:
 - Inspect under polarized light. Look for sharp extinction (indicating singularity).
 - Note: Anhydride crystals often form needles; Acid crystals tend to form blocks or prisms.

Phase 2: X-Ray Data Collection

Objective: Collect high-redundancy data to account for significant absorption by Bromine.

Parameter	Setting / Recommendation	Rationale
Radiation Source	Mo K	Preferred over Cu K
	(	to minimize absorption (
	Å)	) by Br atoms.
Temperature	100 K (Cryostream)	Reduces thermal motion (ADP) of heavy Br atoms; prevents dehydration/sublimation.
Detector Distance	50–60 mm	Balance between resolution (0.75 Å or better) and spot separation.
Scan Strategy	Full Sphere ()	High redundancy is critical for accurate absorption correction.
Exposure Time	10–30 s/frame	Adjust based on crystal size; avoid saturating strong low-angle reflections.

Phase 3: Structure Solution & Refinement

Objective: Solve the phase problem dominated by heavy atoms and refine the model.

Workflow:

- Data Reduction: Integrate frames. Apply Numerical Absorption Correction (face-indexing required) or Multi-scan (SADABS/SCALE3 ABSPACK) if crystal shape is irregular.
 - Critical Check: Verify

is < 0.06 after absorption correction. High

often indicates poor absorption modeling.
- Space Group Determination:

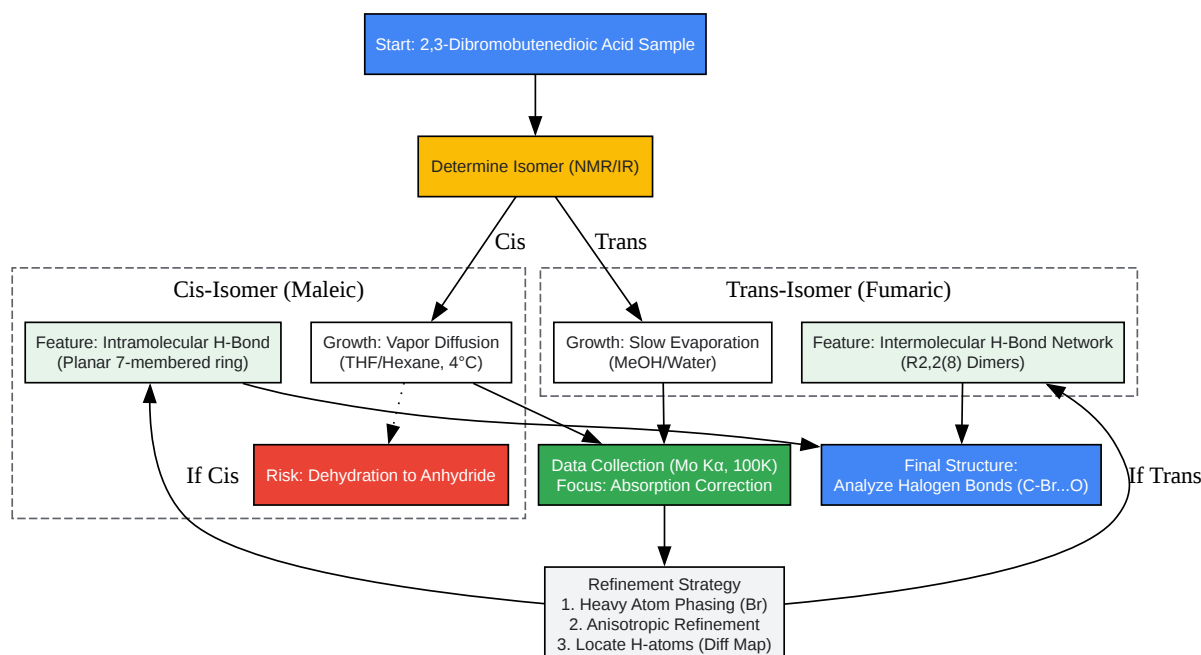
- Trans: Typically Triclinic () or Monoclinic ().
- Cis: Typically Monoclinic () or Orthorhombic.
- Phasing: Use Intrinsic Phasing (SHELXT) or Patterson Methods. The Br atoms will dominate the Patterson map.
- Refinement (SHELXL):
 - Refine Br and O anisotropically.
 - Hydrogen Atoms:
 - C-H (Backbone): Place in calculated positions (HFIX 43).
 - O-H (Carboxyl): Locate in Difference Fourier map. Refine with DFIX 0.82 restraint if unstable, or allow free refinement if data quality permits.
 - Extinction Coefficient: Likely requires refinement due to strong scattering power of Br.

Phase 4: Structural Analysis

Key Geometric Parameters to Validate:

- C=C Double Bond: Expect $\sim 1.32 - 1.35 \text{ \AA}$.
- C-Br Bond: Expect $\sim 1.88 - 1.90 \text{ \AA}$.
- Intramolecular H-Bond (Cis only): Look for O...O distance $< 2.6 \text{ \AA}$ with an O-H...O angle $> 140^\circ$.

Visualization of Structural Logic



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Caption: Workflow for the crystallographic analysis of **2,3-dibromobutenedioic acid** isomers, highlighting specific growth conditions and structural features.

References

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